

# Technical Safety & Application Guide: 5-Bromo-2-chloro-4-fluorobenzaldehyde

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## Compound of Interest

Compound Name: 5-Bromo-2-chloro-4-fluorobenzaldehyde

Cat. No.: B7967046

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## Chemical Identity & Strategic Significance<sup>[1][2]</sup>

Compound Name: **5-Bromo-2-chloro-4-fluorobenzaldehyde** CAS Number: 1782815-29-5

Molecular Formula: C<sub>7</sub>H<sub>3</sub>BrClFO Molecular Weight: 237.45 g/mol <sup>[1][2]</sup>

## The "Why" Behind the Structure

In medicinal chemistry, this scaffold is not merely a random halogenated aromatic; it is a tri-functionalized electrophilic hub. Its value lies in the differential reactivity of its substituents, allowing for orthogonal functionalization:

- 4-Fluoro (Para to Aldehyde): Highly activated for Nucleophilic Aromatic Substitution ( ) due to the electron-withdrawing aldehyde group.
- 5-Bromo: Ideal handle for Palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig) or lithium-halogen exchange.
- 2-Chloro: Provides steric influence and can serve as a secondary site for functionalization under forcing conditions.

- Aldehyde: A classic handle for reductive amination, Wittig olefination, or oxidation to benzoic acid derivatives.

## Hazard Profiling & Risk Assessment

While standard SDS documents classify this compound primarily as Harmful (GHS07), a researcher must treat it with elevated caution due to its halogenated nature and potential for hydrolysis/oxidation.

### GHS Classification

- Signal Word:WARNING
- Hazard Statements:
  - H302: Harmful if swallowed.[1]
  - H315: Causes skin irritation.[3]
  - H319: Causes serious eye irritation.[3]
  - H335: May cause respiratory irritation.[3]

### Structural Alerts & Toxicology Insights

- Aldehyde Reactivity: Benzaldehydes are sensitizers. They readily bind to nucleophilic residues on proteins (lysine/cysteine), potentially leading to allergic contact dermatitis.
- Halogenated Byproducts: In vivo metabolism or thermal decomposition releases halide ions. While the intact molecule is the primary hazard, the potential for HF (hydrogen fluoride) generation during combustion necessitates specific firefighting protocols (see Section 4).

### Storage & Handling Ecosystem[5]

The stability of **5-Bromo-2-chloro-4-fluorobenzaldehyde** is compromised by oxygen and ambient temperature. The aldehyde proton is susceptible to radical abstraction, leading to autoxidation.

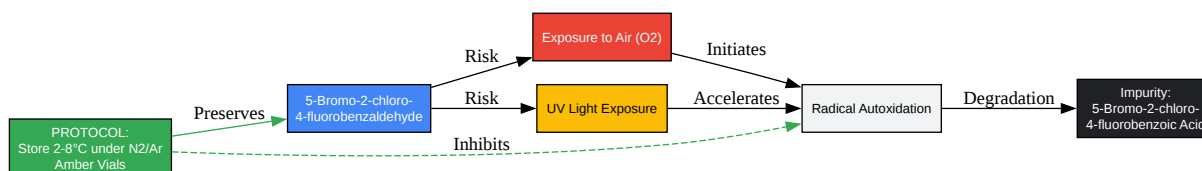
## Protocol: The "Inert-Cold" Chain

To maintain purity >98% and prevent the formation of the corresponding benzoic acid impurity, follow this strict logic:

- Atmosphere: Store under Argon or Nitrogen.
  - Reasoning: Oxygen facilitates the radical chain mechanism converting
- Temperature: Refrigerate at 2–8°C.
  - Reasoning: Low temperature kinetically inhibits the autoxidation rate and preserves the chemically distinct halogen positions.
- Container: Amber glass with a Teflon-lined septum.
  - Reasoning: Amber glass blocks UV light (photo-initiation of radicals); Teflon prevents leaching of plasticizers by the halogenated aromatic.

## Visualization: Stability & Storage Logic

The following diagram illustrates the decision workflow for handling this sensitive intermediate.



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Figure 1: Causality of degradation and the required storage intervention to prevent acid formation.[4]

## Emergency Response Framework

Standard "wash with water" advice is insufficient for multi-halogenated aromatics. The presence of Fluorine adds a layer of complexity regarding combustion products.

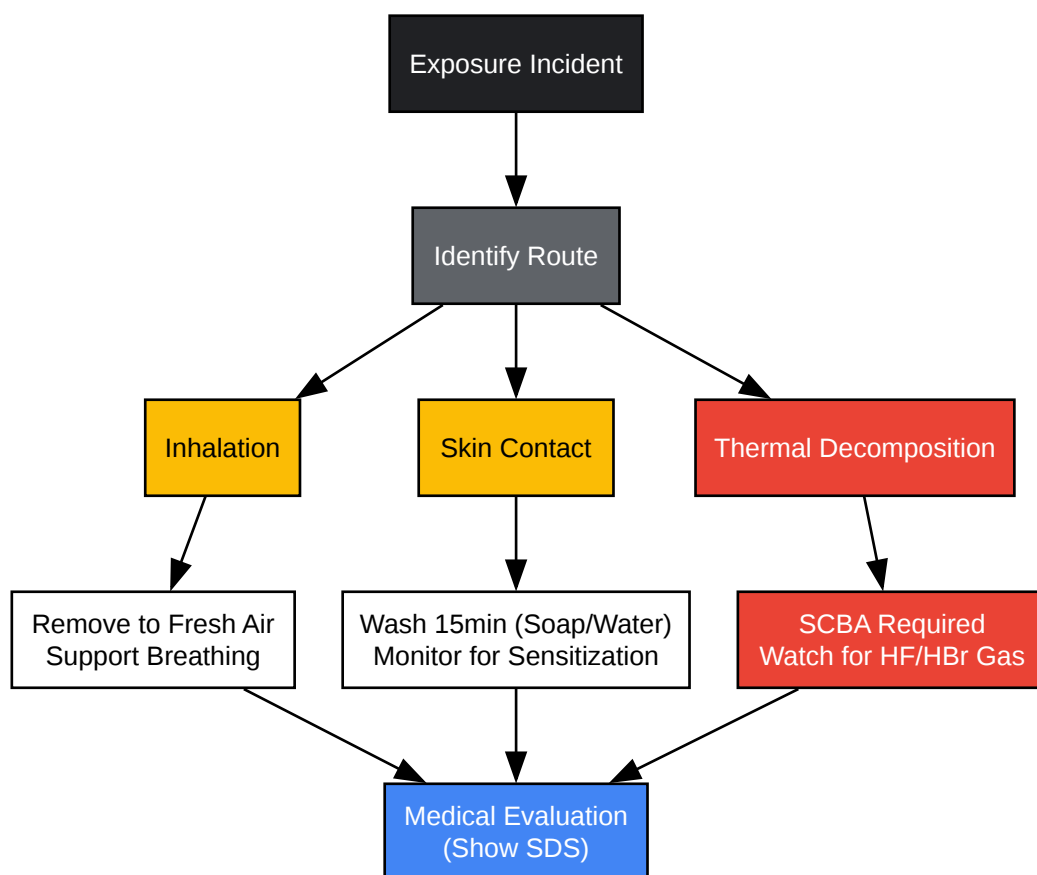
### Firefighting: The HF Risk

In the event of a fire, this compound will decompose to release Hydrogen Bromide (HBr), Hydrogen Chloride (HCl), and Hydrogen Fluoride (HF).

- Action: Do NOT use a solid water stream (may scatter molten chemical). Use CO<sub>2</sub>, dry chemical, or alcohol-resistant foam.
- PPE: Full turnout gear with SCBA is mandatory. The presence of HF demands specific neutralization protocols for runoff water (e.g., calcium gluconate availability).

### First Aid Decision Matrix

- Skin Contact: Wash immediately with soap and water.<sup>[3]</sup> If redness persists, consider the possibility of aldehyde sensitization.
- Eye Contact: Rinse for 15 minutes.<sup>[3][5]</sup> The lipophilic nature of the compound means it may adhere to corneal tissue; prolonged irrigation is critical.



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Figure 2: Emergency response workflow prioritizing respiratory protection and chemical neutralization.

## Technical Specifications & Data

The following data consolidates physical properties derived from synthesis literature and chemical vendors.

Property	Value / Description	Note
Physical State	Solid (Crystalline Powder)	
Color	White to pale yellow	Yellowing indicates oxidation
Boiling Point	-259.4°C (Predicted)	@ 760 mmHg
Solubility	DMSO, Methanol, DCM, Ethyl Acetate	Poorly soluble in water
Purity Grade	>98% (HPLC/GC)	Critical for cross-coupling
LogP	-3.20	Lipophilic; crosses membranes
H-Bond Acceptors	1 (Carbonyl oxygen)	

## Synthesis & Disposal Context

### Application in Drug Discovery

This compound is frequently used as a core scaffold for:

- Kinase Inhibitors: The benzaldehyde acts as a hinge binder precursor, while the halogens allow for the attachment of solubilizing tails.
- Agrochemicals: Fluorinated aromatics increase metabolic stability.

Typical Workflow:

- Step 1:  
displacement of the 4-Fluoro group by an amine.
- Step 2: Reductive amination of the aldehyde.
- Step 3: Suzuki coupling at the 5-Bromo position.

### Disposal Protocols

- Waste Stream: Halogenated Organic Waste. DO NOT mix with non-halogenated solvents, as this increases the cost of incineration.

- Method: High-temperature incineration equipped with scrubbers to neutralize HX gases (HF, HBr, HCl).

## References

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